



Application Notes and Protocols for ROX Maleimide in Fluorescence Microscopy

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Compound of Interest		
Compound Name:	ROX maleimide, 5-isomer	
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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of ROX (Rhodamine X) maleimide in fluorescence microscopy. ROX maleimide is a thiol-reactive fluorescent dye commonly used for labeling proteins, peptides, and other molecules containing free thiol groups, making it a valuable tool in biological research and drug development.[1][2][3]

Introduction to ROX Maleimide

ROX is a bright rhodamine dye with an emission maximum of around 580 nm.[4][5] The maleimide functional group allows for covalent attachment of the ROX fluorophore to sulfhydryl (thiol) groups, which are present in cysteine residues of proteins and peptides.[4][5][6][7] This specific reactivity makes ROX maleimide an excellent probe for fluorescently labeling proteins of interest for visualization and analysis via fluorescence microscopy.[8] The reaction between the maleimide group and a thiol forms a stable thioether bond.[9]

Data Presentation

Quantitative data for ROX maleimide is summarized in the tables below for easy reference and comparison.

Table 1: Spectral and Physical Properties of ROX Maleimide



Property	Value	Reference
Excitation Maximum (\(\lambda\)ex)	~570 - 578 nm	[3][10][11]
Emission Maximum (λem)	~591 - 604 nm	[3][10]
Molecular Weight (MW)	~656.7 g/mol (5-isomer)	[10]
Extinction Coefficient	~93,000 cm ⁻¹ M ⁻¹	[10]
Solubility	DMSO, DMF	[10]
Storage Conditions	-20°C, protected from light, desiccated	[2][5][10]

Experimental Protocols

The following are detailed protocols for the use of ROX maleimide in fluorescence microscopy experiments.

Protocol for Labeling Proteins with ROX Maleimide

This protocol outlines the steps for conjugating ROX maleimide to proteins containing cysteine residues.

Materials:

- ROX maleimide
- Protein of interest with available thiol groups
- Anhydrous Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
- Degassed reaction buffer (e.g., PBS, Tris, or HEPES, pH 7.0-7.5)[6][7]
- (Optional) Reducing agent such as TCEP (tris(2-carboxyethyl)phosphine) or DTT (dithiothreitol)[6]
- Purification column (e.g., gel filtration or dialysis equipment)[7][9]



Procedure:

- Prepare Protein Solution:
 - Dissolve the protein to be labeled in a degassed buffer at a concentration of 1-10 mg/mL.
 [6][7] The buffer should be free of thiols.
 - If the protein's cysteine residues are oxidized and form disulfide bonds, reduction is necessary. Add a 10-100 fold molar excess of TCEP and incubate for 20-30 minutes at room temperature.[6][7] If using DTT, it must be removed before adding the maleimide dye.
- Prepare ROX Maleimide Stock Solution:
 - Allow the vial of ROX maleimide to warm to room temperature before opening.
 - Prepare a 1-10 mg/mL stock solution of ROX maleimide in anhydrous DMSO or DMF.[6][7]
 For example, dissolve 1 mg in 100 μL of DMSO.[8]
- Labeling Reaction:
 - Add a 10-20 fold molar excess of the ROX maleimide stock solution to the protein solution.
 [7] The optimal ratio may need to be determined empirically.
 - Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C,
 protected from light.[9]
- Purification of Labeled Protein:
 - Remove unreacted ROX maleimide from the labeled protein using gel filtration, dialysis, or other suitable chromatography methods.[7][9]
- Storage:
 - Store the purified, labeled protein at 4°C for short-term use or in single-use aliquots at
 -20°C for long-term storage, protected from light.[9]

Protocol for Fluorescence Microscopy of Labeled Cells



This protocol provides a general workflow for imaging cells that have been treated with a ROX-labeled protein.

Materials:

- Cells cultured on coverslips or in imaging dishes
- ROX-labeled protein conjugate
- · Cell culture medium
- Phosphate-Buffered Saline (PBS)
- Fixative (e.g., 4% paraformaldehyde in PBS)
- (Optional) Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- (Optional) Nuclear counterstain (e.g., DAPI)
- Mounting medium
- Fluorescence microscope with appropriate filters for ROX (e.g., TRITC/Cy3 filter set)

Procedure:

- Cell Preparation:
 - Culture cells to the desired confluency on a suitable imaging substrate.
- Labeling:
 - Incubate the cells with the ROX-labeled protein in cell culture medium for a predetermined time and concentration. These conditions will need to be optimized for the specific protein and cell type.
- Washing:
 - Wash the cells two to three times with PBS to remove any unbound labeled protein.



- Fixation (Optional, for fixed-cell imaging):
 - Fix the cells with 4% paraformaldehyde for 10-15 minutes at room temperature.
 - Wash the cells two to three times with PBS.
- Permeabilization (Optional, for intracellular targets):
 - If the labeled protein targets an intracellular component and fixation was performed, permeabilize the cells with a permeabilization buffer for 5-10 minutes.
 - Wash the cells two to three times with PBS.
- Counterstaining (Optional):
 - Incubate the cells with a nuclear counterstain like DAPI for 5 minutes.
 - Wash the cells two to three times with PBS.
- Mounting:
 - Mount the coverslip onto a microscope slide using a suitable mounting medium.
- Imaging:
 - Image the cells using a fluorescence microscope equipped with filters appropriate for ROX (Excitation: ~570 nm; Emission: ~595 nm).

Mandatory Visualizations Signaling Pathway and Experimental Workflow Diagrams

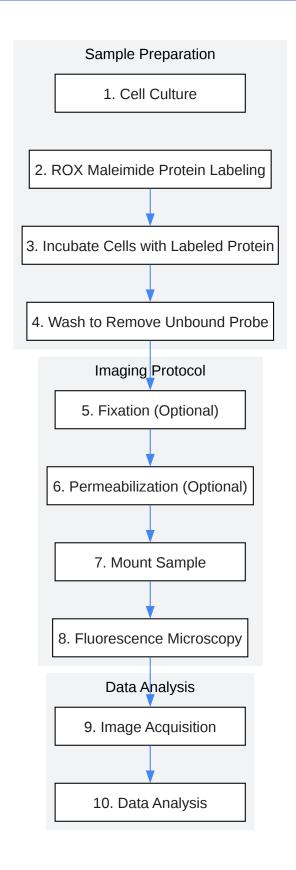




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Caption: Covalent labeling of a protein via thiol-reactive ROX maleimide.





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Caption: General experimental workflow for fluorescence microscopy using ROX-labeled proteins.

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